

Commercial Availability and Technical Guide for (s)-2-Benzylaziridine

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Compound of Interest

Compound Name: (s)-2-Benzylaziridine

Cat. No.: B106299

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, synthesis, and key applications of **(s)-2-Benzylaziridine**, a valuable chiral building block in organic synthesis and drug discovery.

Commercial Availability

(s)-2-Benzylaziridine is readily available from a variety of commercial suppliers in research and bulk quantities. Purity levels typically range from 95% to over 99%. The following tables summarize the availability from a selection of suppliers.

Table 1: Commercial Suppliers of **(s)-2-Benzylaziridine**

Supplier	Purity	Available Quantities
Toronto Research Chemicals (TRC)	---	1g, 5g, 10g
Biosynth Carbosynth	---	1g, 5g, 10g
Apolloscientific	95%	250mg, 1g
American Custom Chemicals Corporation	95.00%	1G
Ivy Fine Chemicals	---	5g, 10g, 25g, 100g, Bulk
AK Scientific	---	10g
Fluorochem	95%	---
Combi-Blocks, Inc.	95%	---
Henan Fengda Chemical Co., Ltd.	99%	KG quantities
Career Henan Chemical Co.	99%	KG quantities

Data is subject to change and should be verified with the supplier.

Physicochemical Properties

Table 2: Physicochemical Data for **(s)-2-Benzylaziridine**

Property	Value
CAS Number	73058-30-7
Molecular Formula	C ₉ H ₁₁ N
Molecular Weight	133.19 g/mol
Appearance	Colorless liquid
Boiling Point	204.589 °C at 760 mmHg
Density	1.044 g/cm ³
Refractive Index	1.568
Flash Point	76.485 °C
Storage Temperature	Keep in dark place, Sealed in dry, Store in freezer, under -20°C
Solubility	Soluble in Chloroform (Slightly), Ethanol (Slightly), Methanol (Slightly)

Synthesis and Purification

A common method for the synthesis of **(s)-2-benzylaziridine** involves the cyclization of a chiral amino alcohol. The following is a representative experimental protocol.

Experimental Protocol: Synthesis and Purification of (s)-2-Benzylaziridine

Materials:

- (S)-2-amino-3-phenyl-1-propanol (or other suitable chiral amino alcohol)
- Sulfuric acid (98%)
- Sodium hydroxide (NaOH)
- Toluene

- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel
- Petroleum ether
- Ethyl acetate (EtOAc)
- Triethylamine (Et_3N)

Procedure:

- Formation of the Amino Alcohol Hydrogen Sulfate:
 - A cold mixture of sulfuric acid (98%, 10 g) and water (10 mL) is added to the chiral amino alcohol (100 mmol) in water (10 mL) at 0-5 °C.
 - The mixture is heated to 110 °C for 3-4 hours.
 - Water is then carefully distilled off in vacuo to afford the solid amino alcohol hydrogen sulfate.
- Cyclization to **(s)-2-Benzylaziridine**:
 - To the crude amino alcohol hydrogen sulfate, add Toluene (50 mL) and a 25 wt% aqueous solution of NaOH (50 mL).
 - The mixture is heated to reflux overnight.
 - After cooling, the organic phase is separated.
- Work-up and Purification:
 - The separated organic phase is dried over anhydrous Na_2SO_4 .
 - The solvent is removed under reduced pressure.
 - The residue is purified by column chromatography on silica gel.

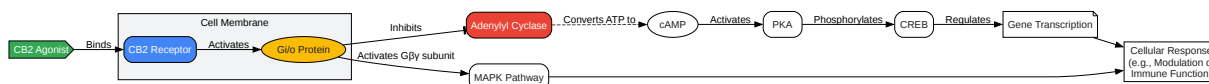
- Elution with a mixture of petroleum ether/EtOAc/Et₃N (5:1:1, v/v) affords the pure **(s)-2-benzylaziridine** as a colorless oil.

Applications in Drug Development

(s)-2-Benzylaziridine is a key intermediate in the synthesis of various biologically active molecules. Notably, it is utilized in the preparation of renin inhibitors and cannabinoid type 2 (CB2) receptor agonists.[1] The chiral aziridine ring serves as a versatile synthon for introducing nitrogen-containing functionalities with stereochemical control.

Cannabinoid Receptor 2 (CB2) Signaling Pathway

CB2 receptors are G protein-coupled receptors primarily expressed on immune cells. Their activation is implicated in various physiological processes, including inflammation and pain modulation. The binding of a CB2 receptor agonist, which can be synthesized using **(s)-2-benzylaziridine** as a starting material, initiates a downstream signaling cascade.

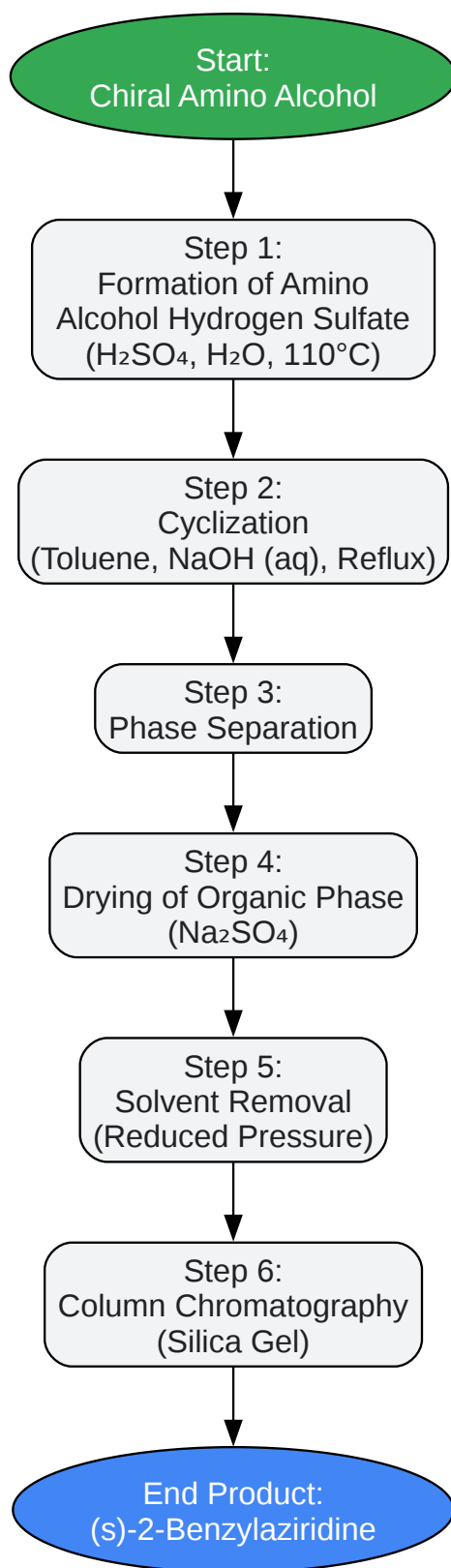


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Caption: Simplified signaling pathway of the Cannabinoid Receptor 2 (CB2).

Experimental Workflow: Synthesis of (s)-2-Benzylaziridine

The following diagram illustrates the key steps in the synthesis and purification of **(s)-2-benzylaziridine**.



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Caption: Experimental workflow for the synthesis of **(s)-2-Benzylaziridine**.

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References

- 1. researchgate.net [researchgate.net]
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